

# Amino-PEG10-acid: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: Amino-PEG10-acid

Cat. No.: B1458906

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Amino-PEG10-acid**. Understanding the chemical stability of this versatile linker is critical for its effective use in research, diagnostics, and drug development, ensuring the integrity and performance of resulting conjugates. This guide synthesizes available data on polyethylene glycol (PEG) derivatives and amino acids to provide a framework for handling and storing **Amino-PEG10-acid**.

## Core Concepts: Chemical Structure and Properties

**Amino-PEG10-acid**, a heterobifunctional linker, possesses a terminal primary amine group and a carboxylic acid group, separated by a hydrophilic polyethylene glycol chain of ten ethylene oxide units. This structure imparts aqueous solubility and provides reactive handles for conjugation to a variety of molecules.

Key Properties:

- **Appearance:** Typically a white to off-white solid.
- **Solubility:** Soluble in water and many organic solvents such as methanol (MeOH), dimethylformamide (DMF), and dimethyl sulfoxide (DMSO).<sup>[1]</sup>

- **Reactivity:** The primary amine is reactive towards activated esters (e.g., NHS esters), while the carboxylic acid can be coupled to primary amines using carbodiimide chemistry (e.g., EDC, DCC).<sup>[2][3]</sup>

## Stability Profile of Amino-PEG10-acid

The stability of **Amino-PEG10-acid** is influenced by several factors, primarily temperature, pH, and exposure to light and oxygen. The primary degradation pathways for this molecule are inferred from the known behavior of its constituent parts: the polyethylene glycol chain and the terminal amino and carboxylic acid groups.

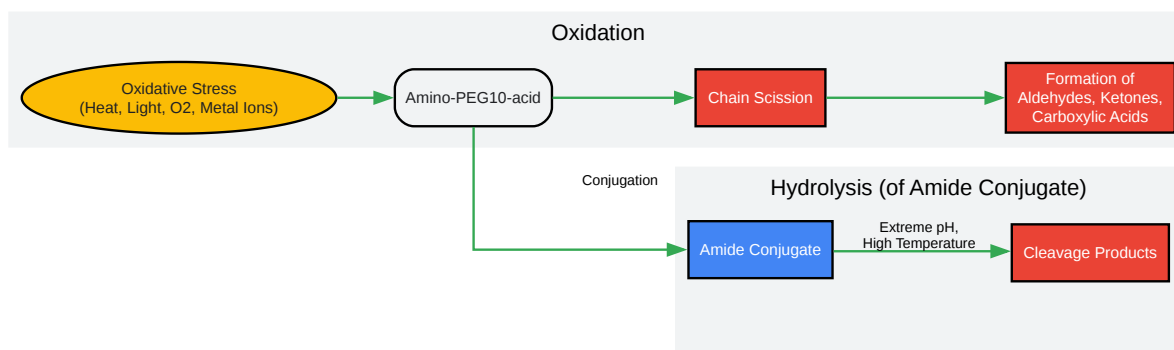
## Degradation Pathways

The main degradation pathways for **Amino-PEG10-acid** are hydrolysis and oxidation.

- **Hydrolysis:** The ether linkages in the PEG backbone are generally stable to hydrolysis under neutral and acidic conditions. However, the amide bond that is formed upon conjugation of the amino group is susceptible to hydrolysis, particularly at extreme pH values and elevated temperatures.
- **Oxidation:** The polyethylene glycol chain is susceptible to auto-oxidation, a free-radical mediated process that can be initiated by heat, light, and transition metal ions. This process can lead to chain cleavage and the formation of various degradation products, including aldehydes, ketones, and carboxylic acids. The presence of a primary amine can also contribute to oxidative degradation pathways.

Diagram of Potential Degradation Pathways

## Potential Degradation Pathways of Amino-PEG10-acid





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